

2,4,4-Trimethylcyclopentanone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,4-Trimethylcyclopentanone

Cat. No.: B1294718

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An in-depth analysis of the fundamental physicochemical properties of **2,4,4-Trimethylcyclopentanone**, a notable cyclic ketone, is presented in this technical guide. This document provides essential data for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

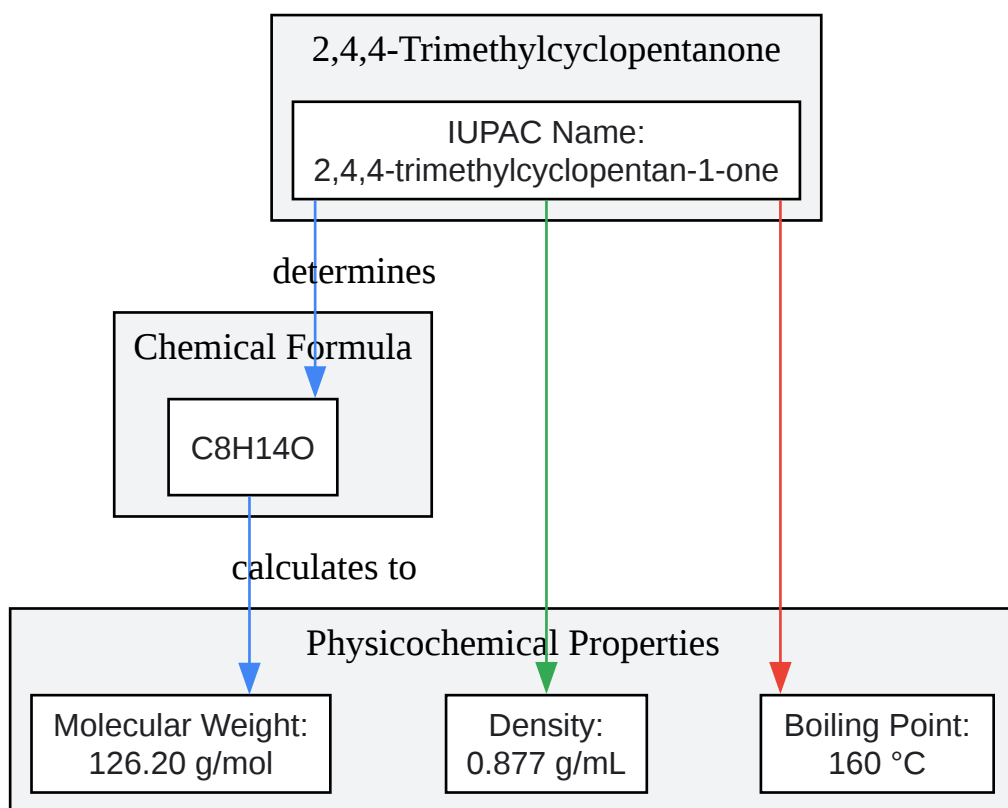
Physicochemical Data Summary

The core molecular attributes of **2,4,4-Trimethylcyclopentanone** have been compiled and are presented for straightforward reference. These values are foundational for experimental design and computational modeling.

Parameter	Value	Source
Molecular Formula	C8H14O	[1][2][3]
Molecular Weight	126.20 g/mol	[1]
IUPAC Name	2,4,4-trimethylcyclopentan-1-one	[1]
CAS Number	4694-12-6	[1][2][3]
Density	0.877 g/mL at 25 °C	[2][4]
Boiling Point	160 °C	[2][3][4]
Flash Point	110 °F (43.33 °C)	[2][5]

Structural and Property Relationship

The molecular structure of **2,4,4-Trimethylcyclopentanone** directly influences its chemical and physical properties. The following diagram illustrates the logical connection between the compound's nomenclature, its structural formula, and its key physicochemical parameters.



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Logical relationship between compound name and its properties.

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- To cite this document: BenchChem. [2,4,4-Trimethylcyclopentanone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294718#2-4-4-trimethylcyclopentanone-molecular-weight-and-formula]

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